

# 5-Deoxy-D-ribo-hexose CAS number and molecular weight

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## Compound of Interest

Compound Name: 5-Deoxy-D-ribo-hexose

Cat. No.: B15487374

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An In-Depth Technical Guide to **5-Deoxy-D-ribo-hexose** and Related Compounds

This technical guide provides comprehensive information on **5-Deoxy-D-ribo-hexose** and its closely related chemical structures for researchers, scientists, and professionals in drug development. Due to the limited direct information on **5-Deoxy-D-ribo-hexose**, this guide also includes data on the more extensively documented 5-Deoxy-D-ribose.

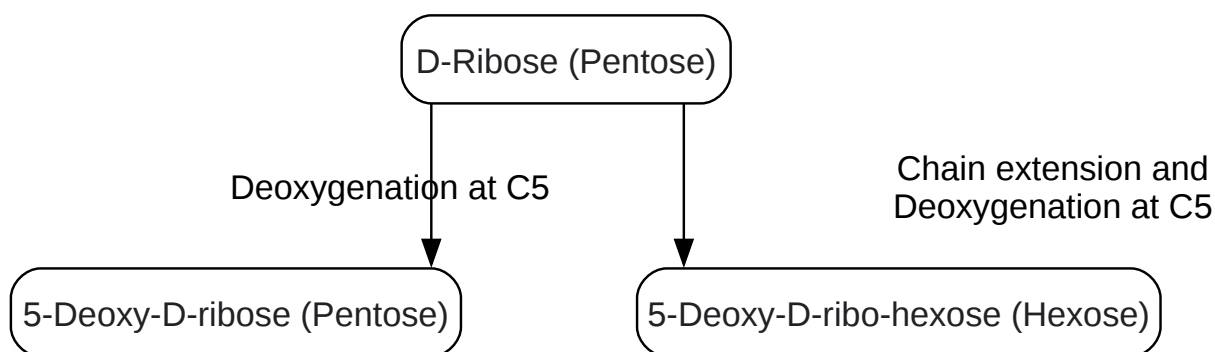
## Chemical and Physical Data

The nomenclature of deoxy sugars can lead to ambiguity. "**5-Deoxy-D-ribo-hexose**" specifies a six-carbon sugar (hexose) with a D-ribo configuration where the hydroxyl group at the fifth carbon is replaced by a hydrogen. While a specific CAS number for this exact open-chain structure is not readily found in major chemical databases, a cyclic form, 5-deoxy-D-ribo-hexofuranose, is documented. For clarity and comparison, the properties of the more common five-carbon analogue, 5-Deoxy-D-ribose, are also presented.

Property	5-deoxy-D-ribo-hexofuranose	5-Deoxy-D-ribose
Synonyms	5-deoxy-d-ribo-hexofuranose	(2R,3R,4R)-2,3,4-trihydroxypentanal
Molecular Formula	C6H12O5[1]	C5H10O4[2][3][4]
Molecular Weight	164.16 g/mol [1]	134.13 g/mol [2][3][4]
CAS Number	Not readily available	13039-75-3[2][3]
PubChem CID	11829769[1]	45489773[4]
Other Identifiers	GlyTouCan: G38256GN[1]	MDL Number: MFCD09880210[3]

## Structural Relationships

To visually delineate the structural differences between D-ribose, its 5-deoxy pentose form, and the 5-deoxy hexose form, the following diagram illustrates their relationship.



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**Fig. 1:** Structural relationship of related sugars.

## Experimental Protocols

While specific experimental protocols for the synthesis or use of **5-Deoxy-D-ribo-hexose** are not widely published, a relevant protocol for the synthesis of a derivative of the closely related

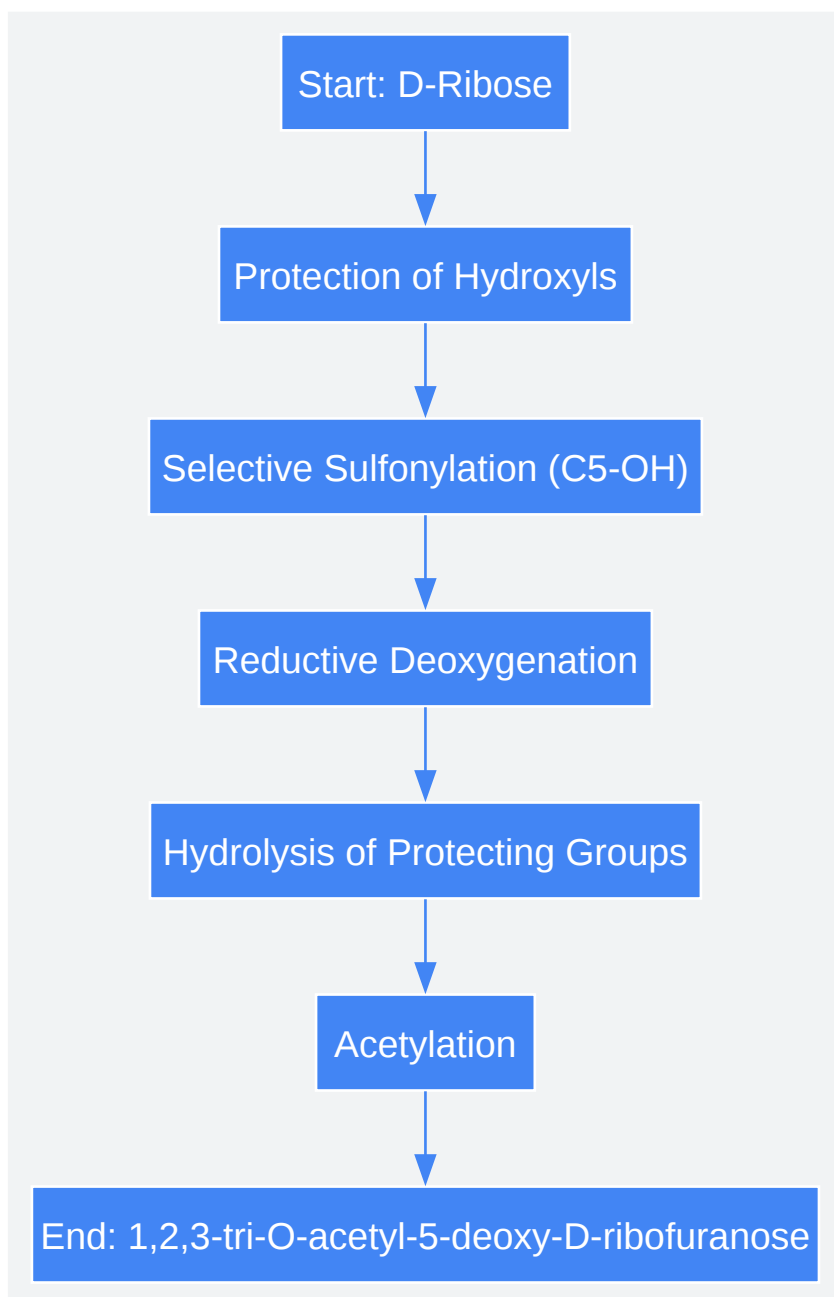
5-Deoxy-D-ribose is detailed below. This procedure outlines the synthesis of 1,2,3-tri-O-acetyl-5-deoxy-D-ribofuranose from D-ribose.[\[5\]](#)[\[6\]](#)

Objective: To synthesize 1,2,3-tri-O-acetyl-5-deoxy-D-ribofuranose.

Key Reaction Steps:

- Protection: Protection of the hydroxyl groups of D-ribose. A common method is the formation of an isopropylidene acetal.
- Sulfonylation: Selective sulfonylation of the primary hydroxyl group at the C5 position.
- Deoxygenation: Reductive displacement of the sulfonyloxy group using a hydride reagent to yield the 5-deoxy sugar.
- Hydrolysis: Removal of the protecting groups.
- Acetylation: Acetylation of the free hydroxyl groups to yield the final product.

A generalized workflow for this synthesis is presented in the following diagram.



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